

OXA-06 Hydrochloride: A Technical Guide for Researchers

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This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **OXA-06 hydrochloride**, a potent ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). This document is intended to serve as a valuable resource for researchers in oncology, cell biology, and drug discovery.

Chemical Structure and Properties

OXA-06 hydrochloride is the dihydrochloride salt of N-[(2-fluorophenyl)methyl]-1-[4-(1H-pyrrolo[2,3-b]pyridin-4-yl)phenyl]methanamine.^[1] Its chemical structure is presented below:

 OXA-06 Hydrochloride Chemical Structure

Image Caption: Chemical structure of **OXA-06 hydrochloride**.

A summary of its chemical and physicochemical properties is provided in Table 1.

Table 1: Chemical and Physicochemical Properties of **OXA-06 Hydrochloride**

Property	Value	Source
IUPAC Name	N-[(2-fluorophenyl)methyl]-1-[4-(1H-pyrrolo[2,3-b]pyridin-4-yl)phenyl]methanamine;dihydrochloride	[1]
CAS Number	1825455-91-1	[1]
Molecular Formula	C ₂₁ H ₂₀ Cl ₂ FN ₃	[1]
Molecular Weight	404.31 g/mol	[1]
Appearance	White to off-white solid powder	[1]
Solubility	Soluble in DMSO to 100 mM	[2]
Hydrogen Bond Donor Count	4	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	5	[1]
SMILES	<chem>FC1=CC=CC=C1CNCC2=CC=C(C3=C4C(NC=C4)=NC=C3)C=C2.Cl.Cl</chem>	[2]
InChI Key	ZRBCUSMZOWMVJS-UHFFFAOYSA-N	[1][2]

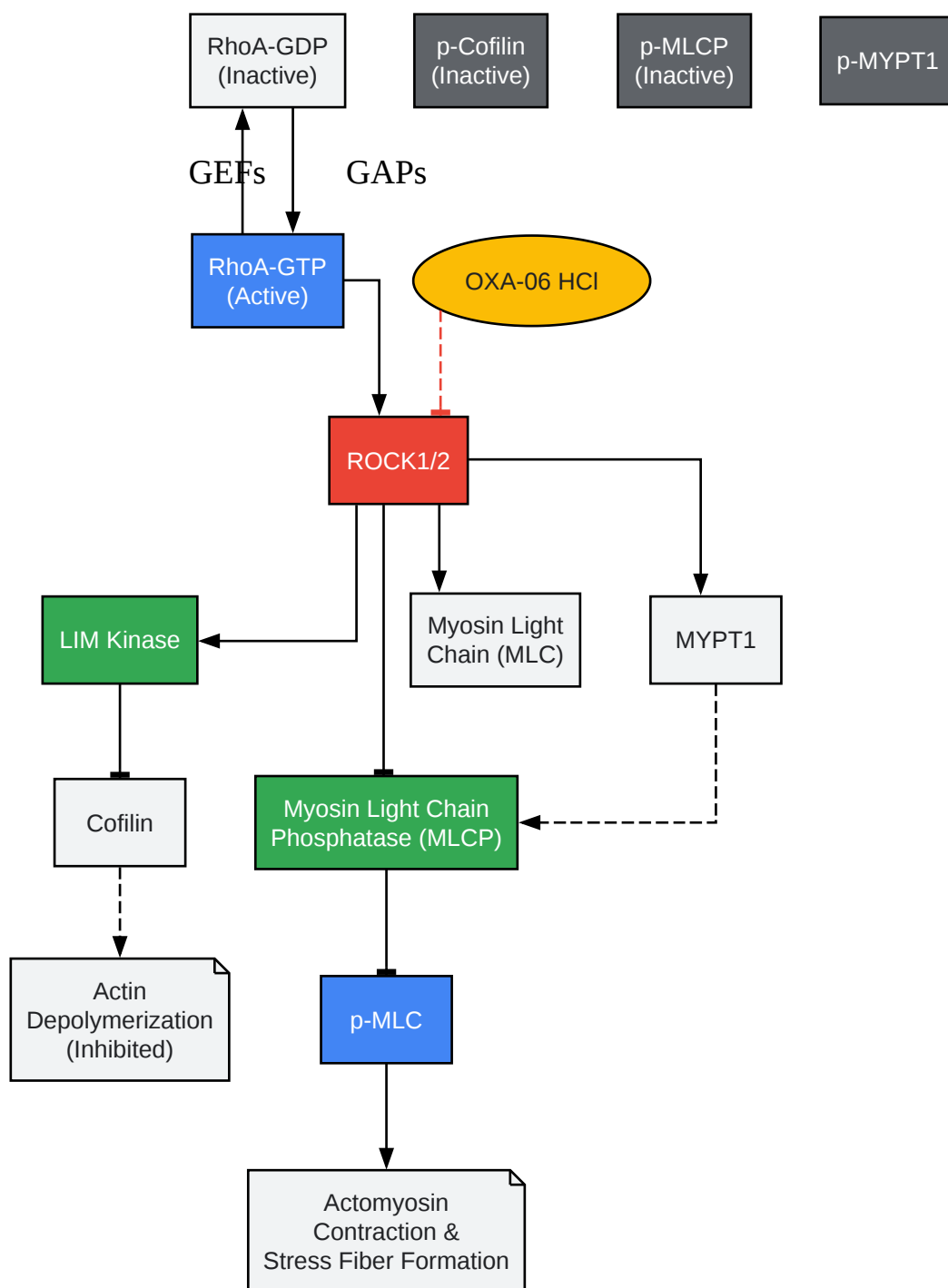
Biological Activity and Mechanism of Action

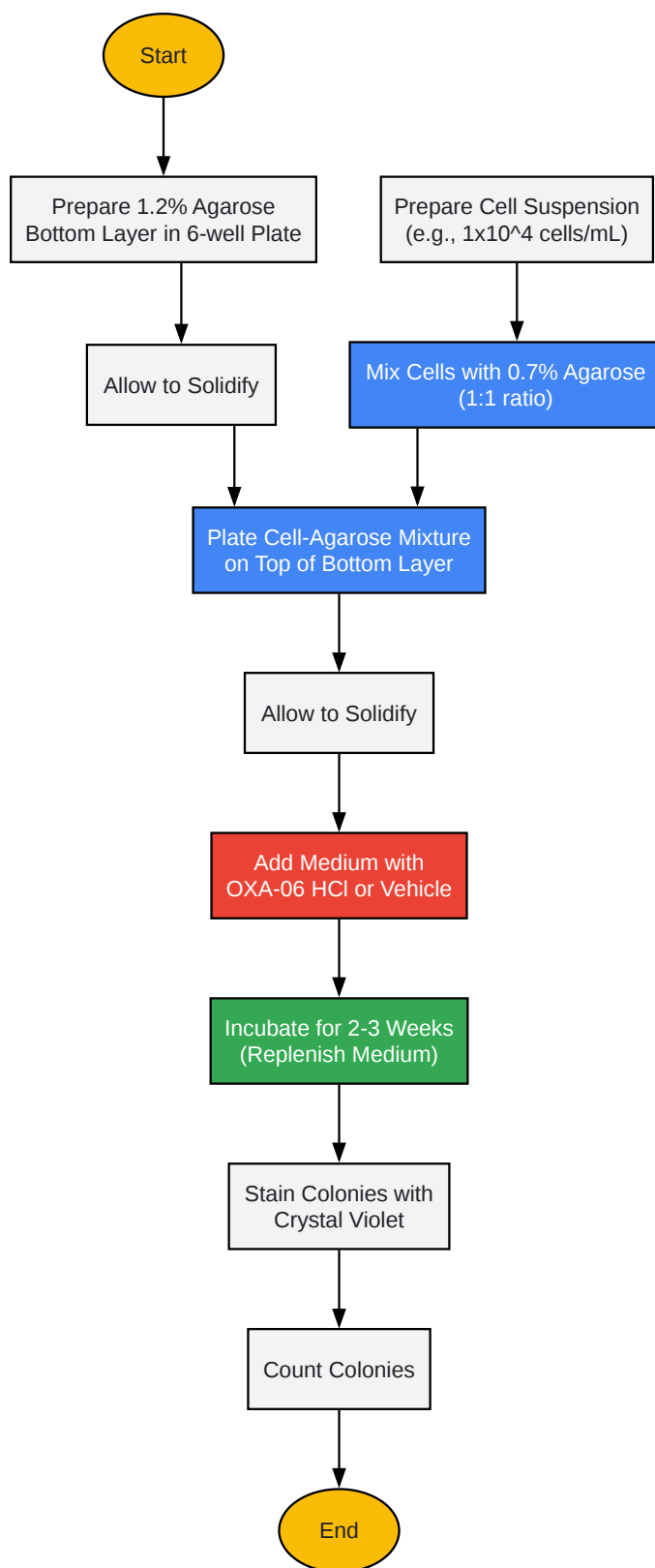
OXA-06 hydrochloride is a potent inhibitor of ROCK1 and ROCK2 kinases with a reported half-maximal inhibitory concentration (IC₅₀) of 10 nM.[2][3] The ROCK signaling pathway plays a crucial role in regulating cell shape, motility, and contraction by influencing the actin cytoskeleton.

The ROCK Signaling Pathway

The Rho-associated kinases (ROCK1 and ROCK2) are key downstream effectors of the small GTPase RhoA. Upon activation by GTP-bound RhoA, ROCKs phosphorylate several

substrates that ultimately lead to increased actomyosin contractility and stress fiber formation. A simplified diagram of the ROCK signaling pathway is depicted below.





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